

The Antibacterial Spectrum of Levofloxacin Lactate: A Technical Guide

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Compound of Interest

Compound Name: *Levofloxacin lactate*

Cat. No.: *B1675103*

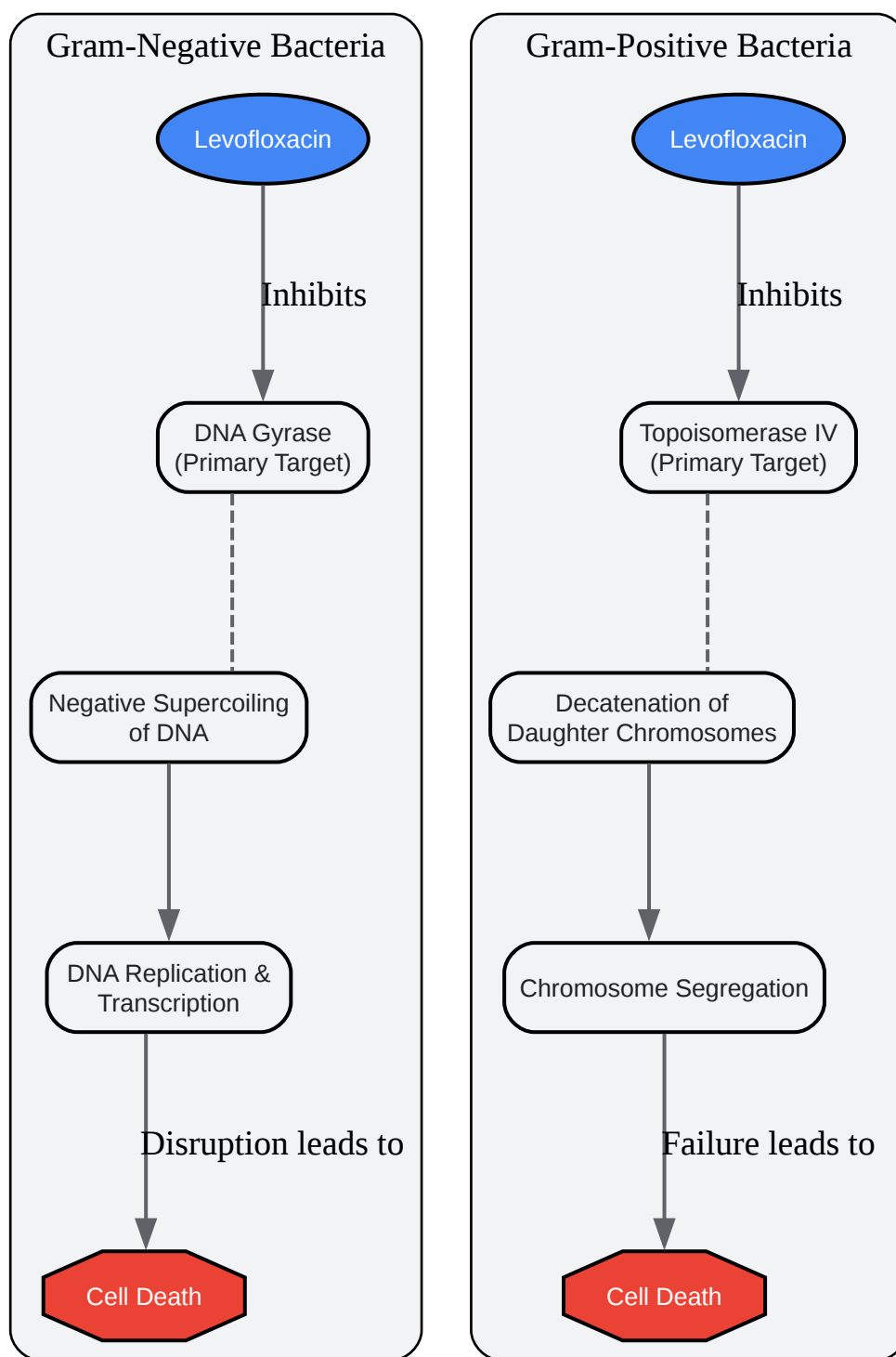
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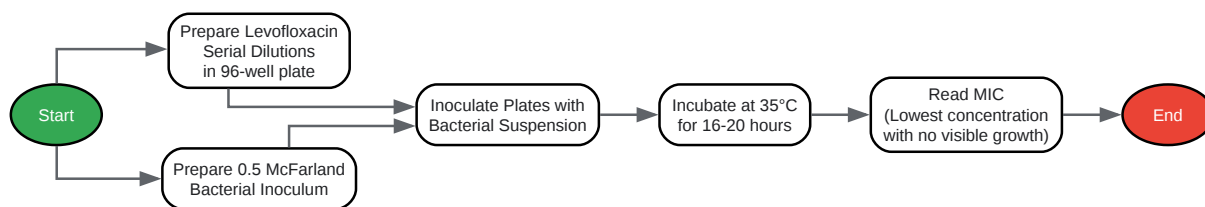
For Researchers, Scientists, and Drug Development Professionals

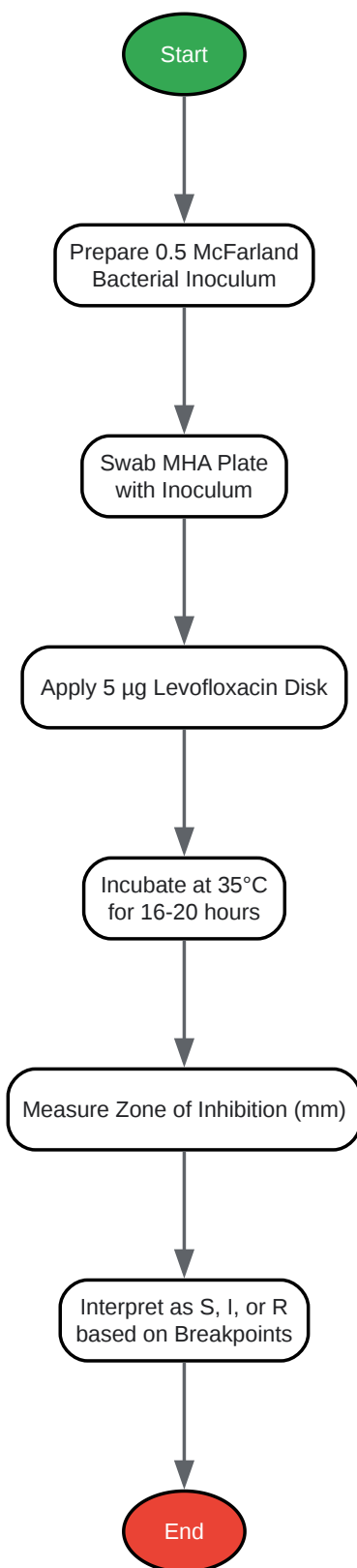
This in-depth technical guide provides a comprehensive overview of the antibacterial spectrum of **levofloxacin lactate**, a third-generation fluoroquinolone antibiotic. This document details its mechanism of action, in vitro activity against a broad range of clinically relevant bacteria, standardized experimental protocols for susceptibility testing, and mechanisms of resistance. All quantitative data are summarized in structured tables for comparative analysis, and key processes are visualized through diagrams generated using Graphviz (DOT language).

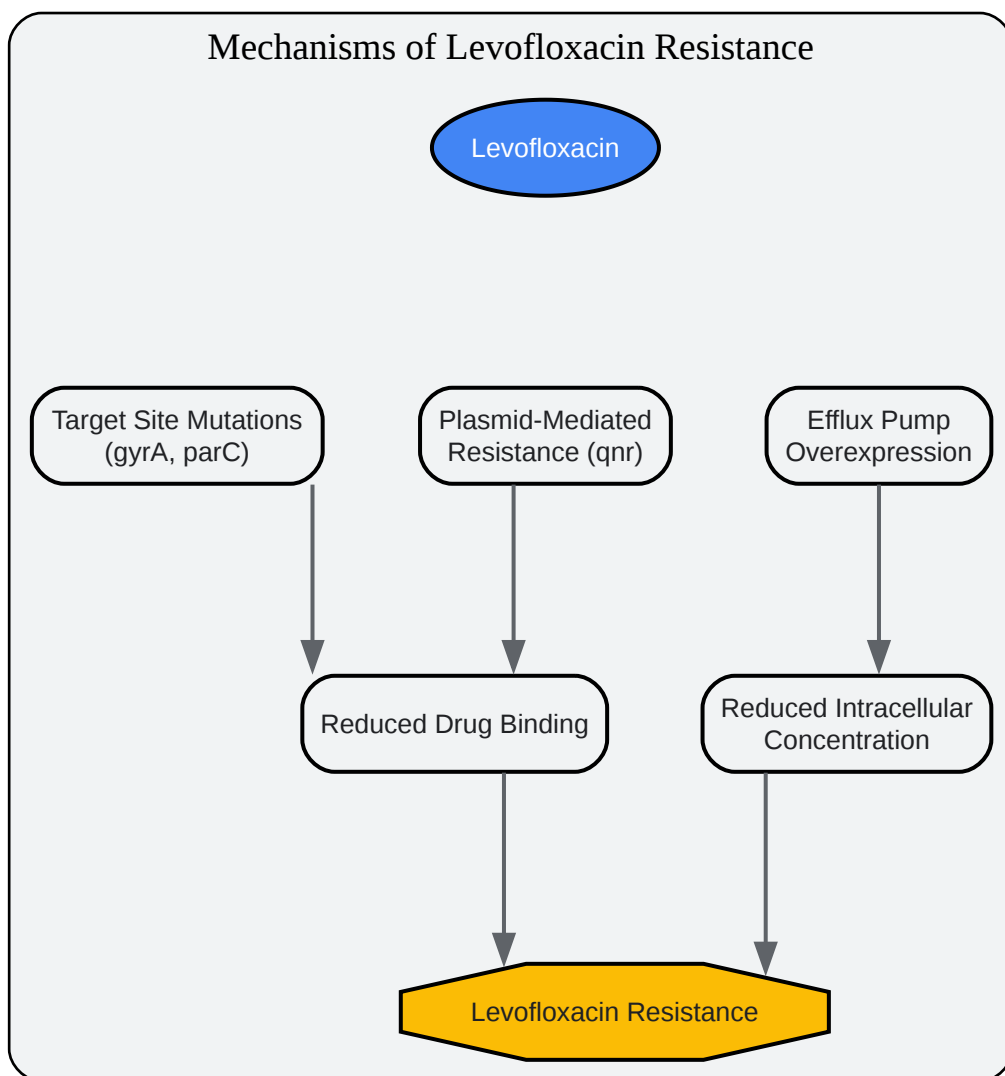
Mechanism of Action

Levofloxacin exerts its bactericidal effect by inhibiting two essential bacterial enzymes: DNA gyrase and topoisomerase IV.[1][2] In Gram-negative bacteria, the primary target is DNA gyrase, which is responsible for introducing negative supercoils into DNA, a process crucial for the initiation of DNA replication and transcription. In Gram-positive bacteria, topoisomerase IV is the preferential target; this enzyme is critical for the separation of daughter chromosomes following DNA replication.[1][2] Inhibition of these enzymes leads to strand breakage in bacterial DNA, resulting in the inhibition of DNA replication and transcription, and ultimately, cell death.









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References

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- 2. researchgate.net [researchgate.net]

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